Application Notes and Protocols: Preparation of MZ-242 Stock Solution

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Compound of Interest	
Compound Name:	*MZ-242*
CAS No.:	*1862238-01-4*
Cat. No.:	*B609387*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

MZ-242 is a potent and selective inhibitor of Sirtuin 2 (Sirt2), a member of the NAD+-dependent deacetylase family.[1][2][3][4] Sirt2 is implicated in various cellular processes, including cell cycle regulation, cytoskeletal dynamics, and neurodegeneration. The ability to prepare accurate and stable stock solutions of **MZ-242** is crucial for conducting reliable in vitro and in vivo studies to investigate its therapeutic potential. This document provides a detailed protocol for the preparation, storage, and handling of **MZ-242** stock solutions.

Chemical Properties

A clear understanding of the physicochemical properties of **MZ-242** is essential for accurate stock solution preparation.

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Property	Value	Source
CAS Number	1862238-01-4	[1][2][3]
Molecular Formula	C24H27N7O3S2	[1][3]
Molecular Weight	525.64 g/mol	[1][2]
Appearance	Solid powder	[4]
Purity	>98% (HPLC)	[3][4]

Experimental Protocols

Materials and Equipment

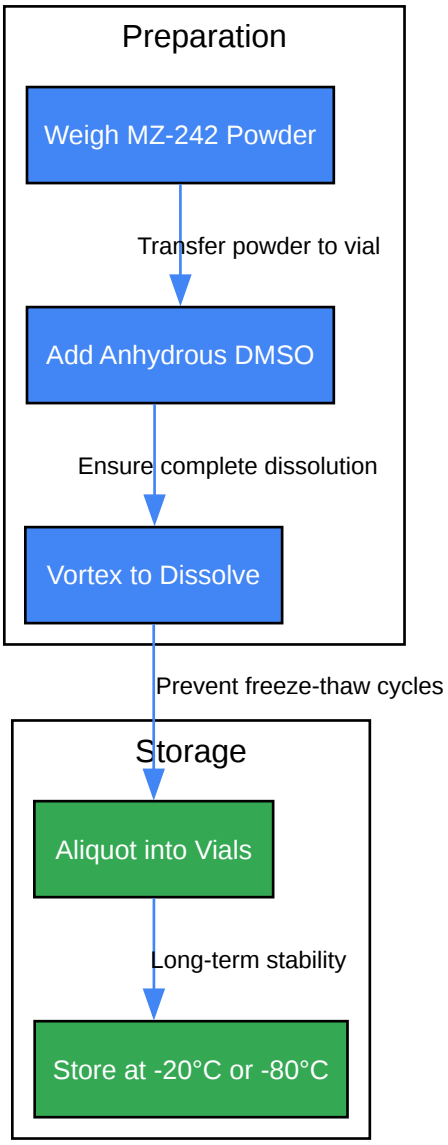
- **MZ-242** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Stock Solution Preparation Workflow

The following diagram illustrates the general workflow for preparing the **MZ-242** stock solution.

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Workflow for MZ-242 Stock Solution Preparation



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Caption: Workflow for preparing **MZ-242** stock solution.

Step-by-Step Protocol for a 10 mM Stock Solution

This protocol outlines the preparation of a 10 mM stock solution of **MZ-242** in DMSO.[4]

- Calculate the required mass of **MZ-242**:
  - To prepare 1 mL of a 10 mM stock solution, you will need:

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    - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
    - Mass (g) = 0.010 mol/L x 0.001 L x 525.64 g/mol
    - Mass (g) = 0.0052564 g = 5.26 mg

- Weighing the **MZ-242** Powder:
    - Tare a clean, dry microcentrifuge tube or amber glass vial on a calibrated analytical balance.
    - Carefully weigh out approximately 5.26 mg of **MZ-242** powder and record the exact weight.
- Dissolving the Compound:
    - Add the appropriate volume of anhydrous DMSO to the vial containing the **MZ-242** powder. For the exact mass weighed, the volume of DMSO can be calculated as follows:
        - Volume (mL) = [Mass (mg) / 525.64 (g/mol)] / 10 (mmol/L)
    - For example, if you weighed exactly 5.26 mg of **MZ-242**, you would add 1.0 mL of DMSO.
    - Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. The solution should be clear.
- Aliquoting and Storage:
    - To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
    - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.

Storage and Stability

Proper storage is critical to maintain the integrity of the **MZ-242** stock solution.

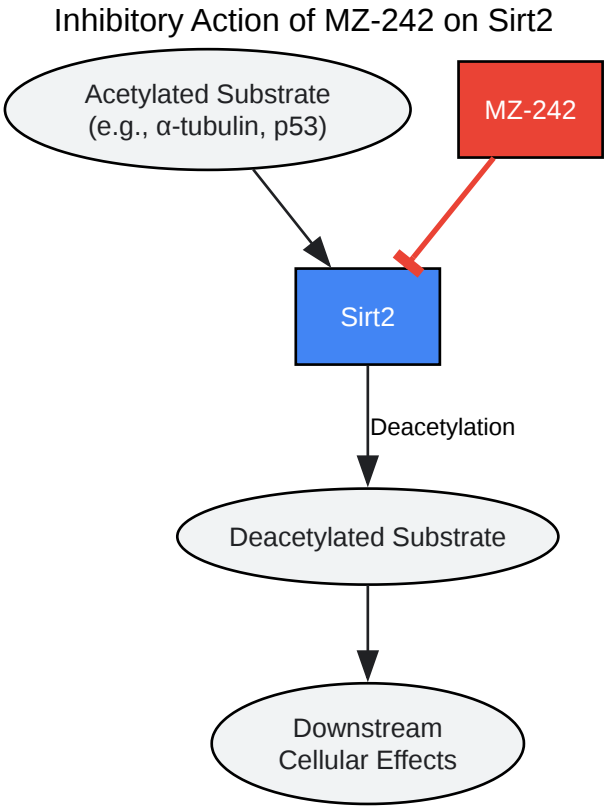
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Condition	Duration	Source
Solid Powder	-20°C for long term (months to years)	[1]
	0 - 4°C for short term (days to weeks)	[1]
In DMSO	-80°C for up to 6 months	[2][4]
	-20°C for up to 6 months	[4]
	4°C for up to 2 weeks	[2]

Note: It is recommended to protect the stock solution from light.[1]

Signaling Pathway Context

MZ-242 is a selective inhibitor of Sirt2. The diagram below illustrates the inhibitory action of **MZ-242** on the Sirt2 signaling pathway.



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